

anticancer effects of Isoanhydroicaritin on specific cell lines

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Compound of Interest

Compound Name: Isoanhydroicaritin

Cat. No.: B150243

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An in-depth analysis of the preclinical anticancer activities of **Isoanhydroicaritin** (also known as Anhydroicaritin or AHI), a flavonoid compound, reveals its potential as a therapeutic agent against specific cancer cell lines. This technical guide synthesizes the available quantitative data, details the experimental methodologies employed in key studies, and visualizes the molecular pathways and workflows involved. The primary focus is on its effects on hepatocellular carcinoma and breast cancer cells.

Quantitative Analysis of Bioactivity

The cytotoxic and anti-proliferative effects of **Isoanhydroicaritin** (AHI) have been quantified in several cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) is a key metric for cytotoxicity.

Table 1: IC₅₀ Values of **Isoanhydroicaritin** in Specific Cancer Cell Lines

Cell Line	Cancer Type	Incubation Time	IC ₅₀ (μM)	Reference
MDA-MB-231	Triple-Negative Breast Cancer	24 hours	278.68	[1]

| 4T1 | Murine Breast Cancer | 24 hours | 319.83 | [\[1\]](#) |

Table 2: Summary of Observed Anticancer Effects in Hepatocellular Carcinoma (HCC)

Cell Line	Effect Observed	Method	Reference
HepG2	Inhibition of colony formation	Colony Formation Assay	[2]
HepG2	Inhibition of tumor spheroid formation	Spheroid Formation Assay	[2]
HepG2	Significant suppression of cell migration	Transwell Migration Assay	[2]

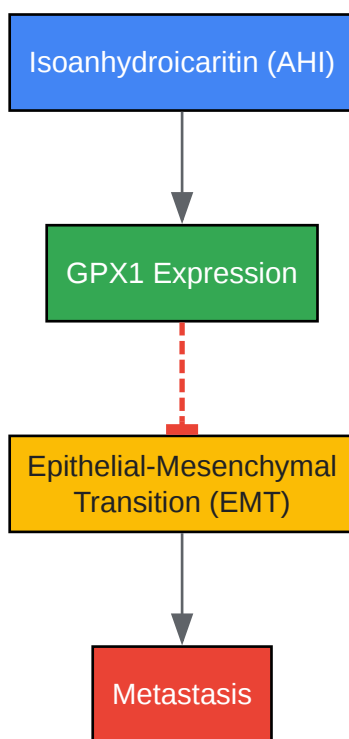
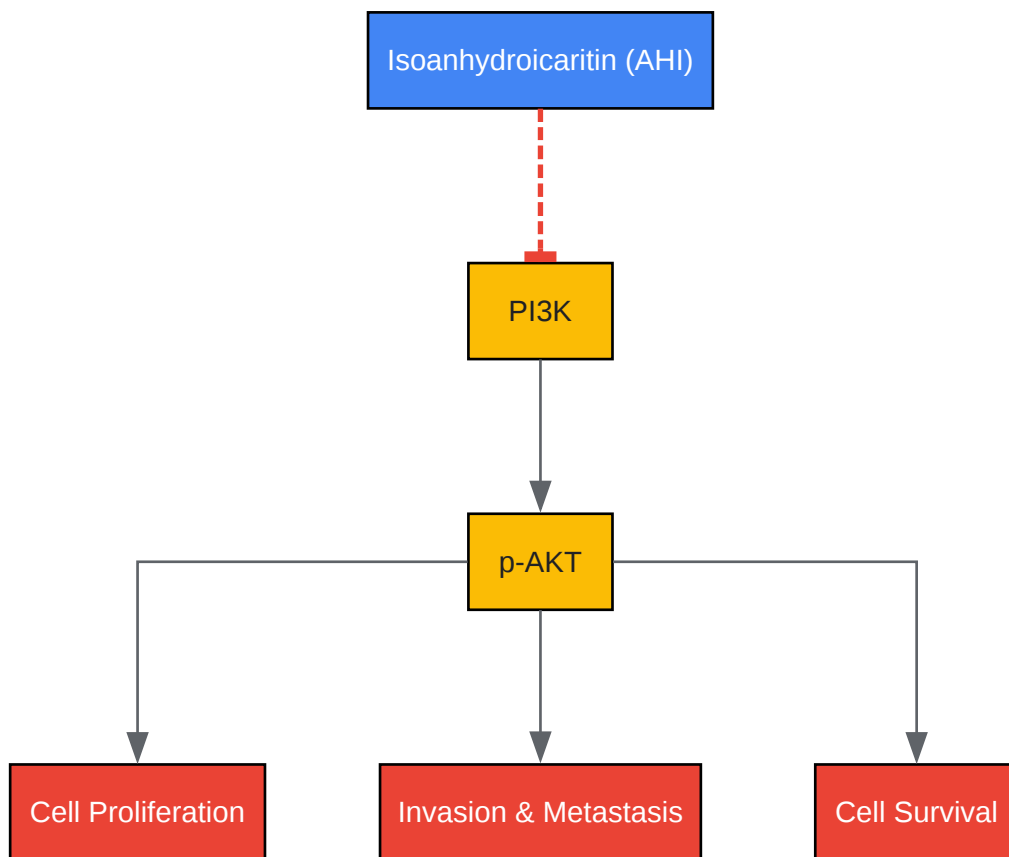
| HepG2 | Significant inhibition of cell invasion | Transwell Invasion Assay |[2] |

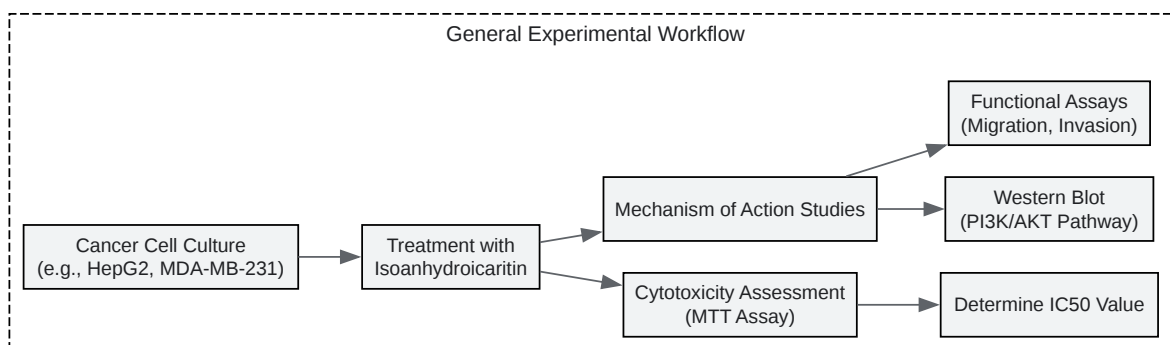
Mechanisms of Action

Isoanhydroicaritin exerts its anticancer effects through the modulation of critical signaling pathways involved in cell proliferation, survival, and metastasis.

Inhibition of the PI3K/AKT Signaling Pathway in Hepatocellular Carcinoma

In hepatocellular carcinoma (HCC) cells, AHI has been shown to suppress tumor progression by inhibiting the PI3K/AKT signaling pathway.[2][3] This pathway is a central regulator of cell growth, proliferation, and survival, and its over-activation is common in many cancers, including HCC.[4][5] By downregulating this pathway, AHI effectively hinders the proliferation and metastatic potential of HCC cells.[2]





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References

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